

# 5-Amino-2-methoxybenzoic acid molecular weight and formula

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## Compound of Interest

Compound Name: 5-Amino-2-methoxybenzoic Acid

Cat. No.: B1338296

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An In-Depth Technical Guide on **5-Amino-2-methoxybenzoic Acid**: Core Molecular Data

This guide provides essential physicochemical properties for **5-Amino-2-methoxybenzoic acid**, tailored for researchers, scientists, and professionals in drug development.

## Section 1: Core Molecular Attributes

**5-Amino-2-methoxybenzoic acid** is an aromatic compound featuring both an amino and a methoxy group, making it a valuable building block in organic synthesis, particularly in the development of pharmaceuticals.<sup>[1]</sup> Its structure lends itself to various modifications, which can enhance pharmacological properties such as solubility and bioavailability.<sup>[1]</sup>

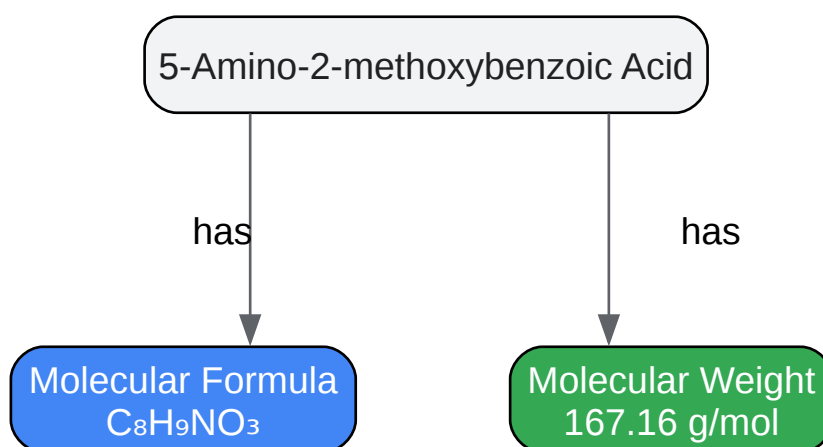
## Physicochemical Data

The fundamental molecular characteristics of **5-Amino-2-methoxybenzoic acid** are summarized below. This data is critical for stoichiometric calculations, analytical method development, and chemical synthesis planning.

| Parameter         | Value   | Reference      |
|-------------------|---|----------------|
| Molecular Formula | C <sub>8</sub> H <sub>9</sub> NO <sub>3</sub> | <sup>[1]</sup> |
| Molecular Weight  | 167.16 g/mol                                  | <sup>[1]</sup> |

## Section 2: Logical Relationships

While detailed experimental protocols are beyond the scope of this document, the following diagram illustrates the logical relationship between the compound's identity and its fundamental properties.



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Diagram of Core Properties

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## References

- 1. chemimpex.com [chemimpex.com]
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